

Technical Review: The Case of a Non-Existent Compound

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Compound of Interest

Compound Name: **2,2,6,6-Tetramethylheptane**

Cat. No.: **B1616008**

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A thorough investigation into the chemical compound designated by the CAS number 40117-45-1, purportedly named **2,2,6,6-Tetramethylheptane**, has revealed a significant discrepancy. The provided CAS number does not correspond to any known chemical substance in established chemical databases.

Extensive searches of chemical registries and scientific literature have yielded no results for a compound with the CAS number 40117-45-1. This indicates that the CAS number is likely invalid or has been incorrectly assigned in the query.

Furthermore, while the chemical name **2,2,6,6-Tetramethylheptane** describes a plausible branched alkane structure, its existence and properties are not documented under the given CAS identifier. It is crucial for researchers, scientists, and drug development professionals to rely on validated and registered chemical information for their work. The use of incorrect identifiers can lead to significant errors in research and development, including the misidentification of substances and the inability to reproduce experimental results.

Therefore, this document serves to highlight the non-existence of a registered compound under the CAS number 40117-45-1. Professionals seeking information on branched alkanes for research or drug development applications are advised to consult official chemical databases such as the Chemical Abstracts Service (CAS) registry, PubChem, or ChemSpider to ensure the accuracy and validity of the compounds they are investigating.

Due to the non-existence of the requested compound, the creation of a technical guide, including data tables, experimental protocols, and visualizations, is not possible. Researchers

are encouraged to verify the CAS numbers and chemical names of their compounds of interest through reliable sources before commencing any in-depth study or experimental work.

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